

Proper Disposal Procedures: Cyclododecylmethylbromide

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Compound of Interest

Compound Name: Cyclododecylmethylbromide

Cat. No.: B8533152

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Part 1: Chemical Identity & Hazard Profile[1]

Chemical Name: (Bromomethyl)cyclododecane Common Synonym:

Cyclododecylmethylbromide Chemical Structure: $C_{13}H_{25}Br$ (Cyclododecyl ring attached to a bromomethyl group) Functional Class: Primary Alkyl Bromide / Halogenated Hydrocarbon[1]

Operational Context: **Cyclododecylmethylbromide** is a high-molecular-weight alkyl halide.[1]
[2] Unlike smaller alkyl halides (e.g., methyl bromide), it has lower volatility but retains significant reactivity as an alkylating agent.[2][3] Proper disposal is critical not only for regulatory compliance (RCRA) but to prevent the formation of toxic byproducts (HBr) during uncontrolled combustion or reaction with incompatible waste streams.[1][2]

Physicochemical Properties Relevant to Disposal:

Property	Value / Characteristic	Operational Implication
Physical State	Liquid (likely viscous) or low-melting solid	May require heating or solvent dissolution for transfer.[1][2]
Solubility	Lipophilic; Insoluble in water	Do not dispose of down the drain.[1][2] Requires organic solvent waste stream.[1][2]
Reactivity	Alkylating agent	Incompatible with strong oxidizers and strong bases.[1][2]
Flash Point	Estimated >100°C (Combustible)	Classified as "Ignitable" (D001) if in flammable solvent; otherwise Toxic.[1][2]
Halogen Content	High (Bromine)	Mandatory Segregation: Must go to Halogenated Waste streams to prevent incinerator corrosion.[1][2]

Part 2: Core Safety Directives (PPE & Engineering Controls)

Before initiating any disposal or transfer procedure, the following safety barrier must be established.

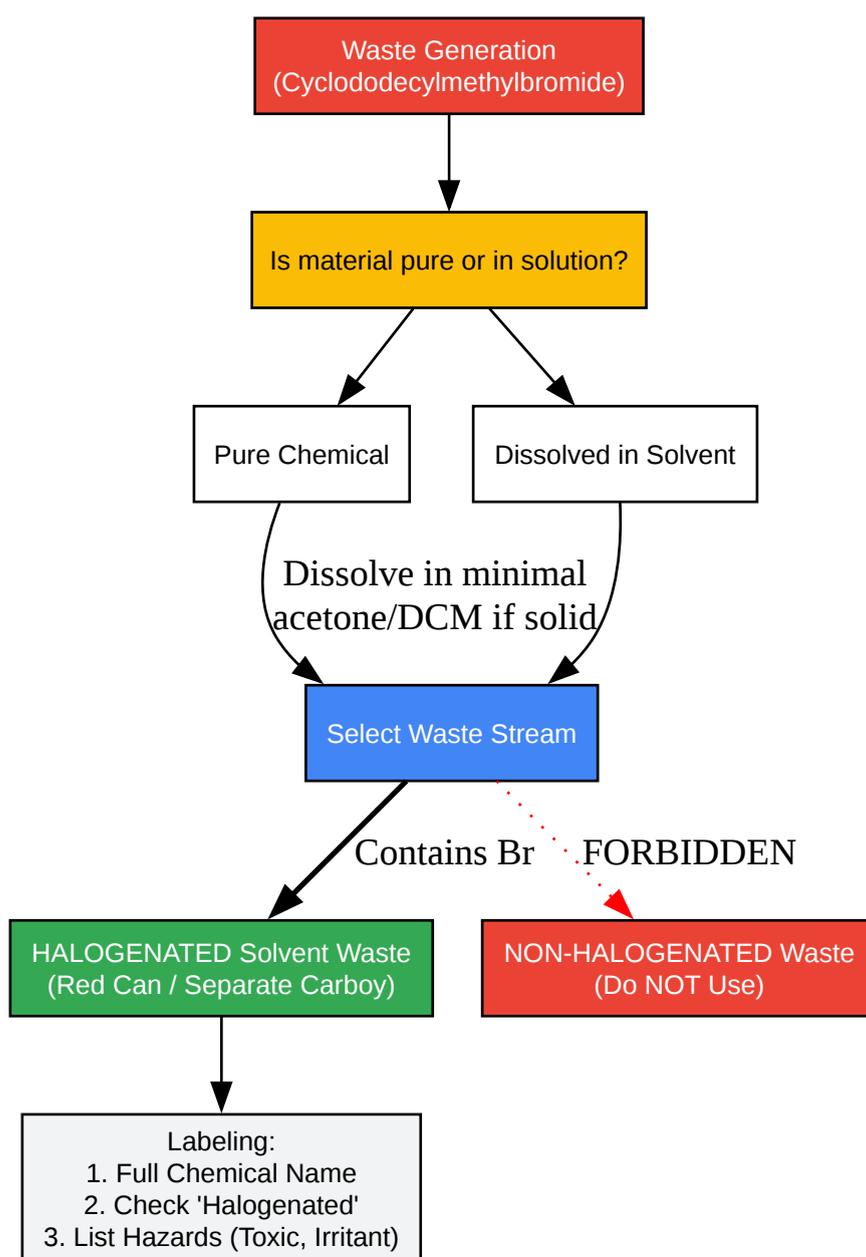
- Engineering Controls: All transfers must occur inside a certified Chemical Fume Hood to capture potential lachrymatory vapors.[1][2]
- Personal Protective Equipment (PPE):
 - Hands: Double-gloving recommended.[1][2] Inner: Nitrile (4 mil).[1][2] Outer: Nitrile (8 mil) or Viton (for prolonged handling).[1][2] Note: Alkyl bromides can permeate thin nitrile.[1]
 - Eyes: Chemical Splash Goggles (ANSI Z87.1).[1][2]
 - Body: Flame-resistant lab coat and closed-toe shoes.

Part 3: Disposal Workflows

Workflow A: Routine Waste Disposal (Segregation)

The primary error in disposing of alkyl bromides is mixing them with non-halogenated solvents. [1][2] This increases disposal costs and violates waste acceptance criteria for many fuel-blending incinerators. [1][2]

The Golden Rule: **Cyclododecylmethylbromide** must ALWAYS be placed in the HALOGENATED waste container. [1]



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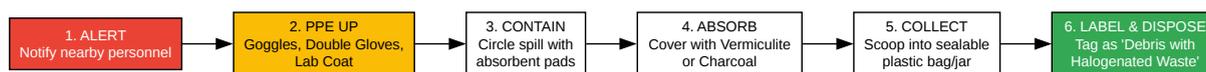
Figure 1: Decision logic for segregating halogenated alkyl bromides.

Step-by-Step Protocol:

- Preparation: Ensure the "Halogenated Waste" carboy has sufficient headspace (do not fill >90%).^{[1][2]}
- Solubilization (If Solid): If the reagent is old and solidified, dissolve it in a minimal amount of Dichloromethane (DCM) or Acetone to facilitate transfer.^{[1][2]}
- Transfer: Pour carefully into the carboy using a funnel. Avoid splashing.
- Rinsing: Triple-rinse the original container with a compatible solvent (e.g., Acetone).^{[1][2]} Add all rinsates to the same Halogenated Waste carboy.
- Labeling: Immediately update the waste tag.
 - Constituents: Write "(Bromomethyl)cyclododecane" or "**Cyclododecylmethylbromide**".
 - Hazard Checkboxes: Mark "Toxic" and "Irritant".^{[1][2]}

Workflow B: Spill Response (Immediate Action)

In the event of a benchtop spill, immediate containment is required to prevent vapor spread.^{[2][3][4]}



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Figure 2: Emergency response workflow for alkyl bromide spills.

Detailed Spill Protocol:

- Evacuate & Ventilate: If the spill is outside a hood and >100mL, evacuate the immediate area.^[2] Alkyl bromides are respiratory irritants.^{[1][2][4]}
- Absorbent Selection: Use Vermiculite, Dry Sand, or Activated Charcoal.^{[1][2][3]}
 - Note: Do not use paper towels alone for large spills, as they increase the surface area for evaporation.^{[2][3]}
- Decontamination: After collecting the solid absorbent, wipe the surface with a soap/water solution, followed by an acetone wipe.^{[2][3]} Dispose of all wipes in the solid hazardous waste bin.^{[1][2]}

Part 4: Regulatory & Compliance Data

When filling out waste manifests or coordinating with EHS (Environmental Health & Safety), use the following classifications.

Regulatory Framework	Classification Code	Description
RCRA (USA)	Not Listed (P/U)	Not specifically listed. ^{[1][2]} Regulated as Characteristic Waste if ignitable (D001) or via Toxicity Characteristic Leaching Procedure (TCLP) if contaminants exist. ^{[1][2]}
Waste Stream	Halogenated Organic	Must be incinerated at facilities equipped with acid gas scrubbers (to neutralize HBr). ^{[1][2]}
DOT Shipping	UN 3334 or UN 3082	Likely "Environmentally hazardous substance, liquid, n.o.s." or "Aviation regulated liquid". ^{[2][3]}

Empty Container Disposal:

- P-Listed? No.[1][2][5]
- Procedure: Triple rinse the empty bottle with a solvent (acetone).[1][2] Deface the label. Mark as "Empty" and dispose of in glass/sharps trash (or according to local glass recycling rules for chemically contaminated glass). Do not recap and throw in regular trash.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[1][2] [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024).[1][2] Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261.[2] [[Link](#)][1][2][6]
- PubChem. (2024).[1][2] Bromocyclododecane (Compound Summary). National Library of Medicine.[1][2] [[Link](#)](Cited for analog physicochemical properties).[1][2]
- Occupational Safety and Health Administration (OSHA). (2012).[1][2] Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200(g).[1][2] [[Link](#)][1][2]

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Sources

- 1. Bromocyclododecane | C₁₂H₂₃Br | CID 2775080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclododecane - Wikipedia [en.wikipedia.org]
- 3. Waste Code [rcrainfo.epa.gov]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. 1-Bromocyclododecane | CAS#:7795-35-9 | Chemsrsc [chemsrc.com]
- 6. media.clemson.edu [media.clemson.edu]

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